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In Vitro Metabolism of Cannabiorcol: A Technical Guide

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Introduction

Cannabiorcol (CBCO), also known as (±)-Cannabichromeorcin, is a lesser-studied phytocannabinoid found in Cannabis sativa. As the therapeutic potential of minor cannabinoids gains increasing attention, understanding their metabolic fate is crucial for drug development, toxicological assessment, and establishing safe dosing regimens. This technical guide provides a comprehensive, albeit predictive, examination of the in vitro metabolism of **Cannabiorcol**, designed for researchers, scientists, and drug development professionals.

Due to a noted ambiguity in nomenclature where "**Cannabiorcol**" has also been used to refer to Cannabinol-C1 (CBN-C1), this guide will primarily focus on (±)-Cannabichromeorcin (CBCO). A brief, comparative section on the predicted metabolism of **Cannabiorcol** (CBN-C1) is also included. The metabolic pathways, key enzymes, and experimental protocols are based on established knowledge of cannabichromene (CBC) and cannabinol (CBN) metabolism.



Predicted Metabolic Pathways of (±)-Cannabichromeorcin (CBCO)

The chemical structure of (±)-Cannabichromeorcin (CBCO) is analogous to that of cannabichromene (CBC), with a shortened side chain. Therefore, it is anticipated that CBCO will undergo similar phase I metabolic transformations, primarily oxidation reactions catalyzed by cytochrome P450 (CYP) enzymes in the liver.

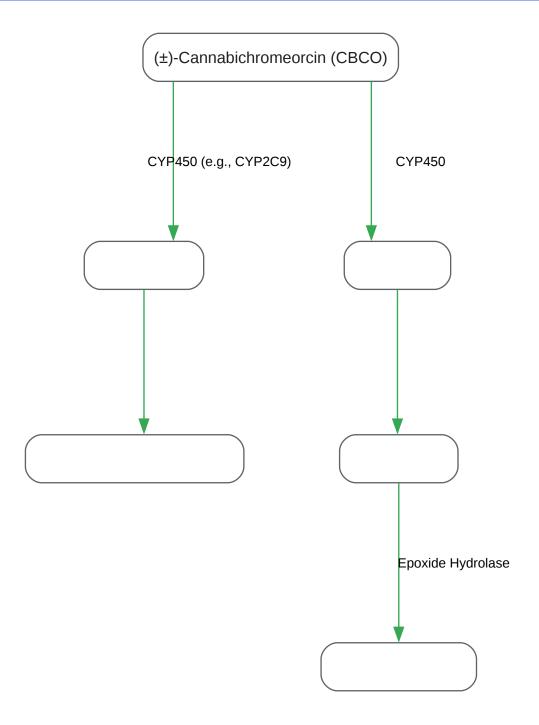
The primary metabolic routes for CBC involve hydroxylation and epoxidation of the methylpentenyl side chain[1][2]. CYP2C9 has been identified as a key enzyme in the metabolism of CBC[1]. Based on this, the predicted primary metabolites of CBCO are:

- Hydroxylation: Introduction of a hydroxyl group (-OH) at various positions on the methylpentenyl chain. The most likely sites are the allylic carbons, leading to the formation of hydroxy-CBCO metabolites.
- Epoxidation: Formation of an epoxide across the double bond of the methylpentenyl chain.
 This epoxide can be further hydrolyzed by epoxide hydrolase to form a dihydrodiol derivative.

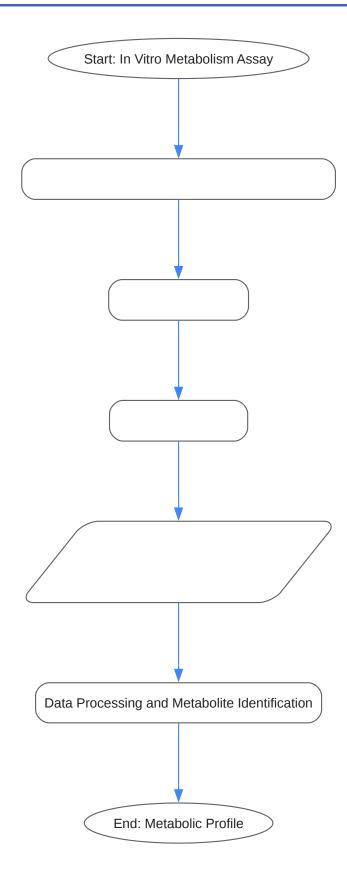
A recent study also identified 2'-hydroxycannabicitran as a major metabolite of CBC, suggesting that rearrangement and cyclization reactions may also occur[3].

Predicted Metabolic Pathway of CBCO









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